

# Potassium 4-bromo-2,6-xylenolate molecular formula and weight

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Compound of Interest

Compound Name: Potassium 4-bromo-2,6-xylenolate

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An In-depth Technical Guide to **Potassium 4-bromo-2,6-xylenolate**: Molecular Formula and Weight

This guide provides a detailed analysis of the molecular formula and molecular weight of **Potassium 4-bromo-2,6-xylenolate**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

## **Chemical Identity**

**Potassium 4-bromo-2,6-xylenolate** is the potassium salt of 4-bromo-2,6-xylenol. The formation of this salt involves the deprotonation of the hydroxyl group of 4-bromo-2,6-xylenol and the subsequent ionic bonding with a potassium cation.

## **Molecular Formula and Weight**

The molecular formula and molecular weight of **Potassium 4-bromo-2,6-xylenolate** are fundamental parameters for any quantitative analysis, including stoichiometry of reactions, preparation of solutions of specific molarity, and interpretation of analytical data.

A summary of these key quantitative data is presented in the table below.



Parameter	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrKO
Molecular Weight	239.15 g/mol

# **Experimental Protocols: Calculation of Molecular Weight**

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following protocol outlines the step-by-step calculation for **Potassium 4-bromo-2,6-xylenolate**.

#### Methodology:

- Identify the Molecular Formula: The molecular formula for Potassium 4-bromo-2,6-xylenolate is C<sub>8</sub>H<sub>8</sub>BrKO.[1]
- Determine the Number of Atoms for Each Element:

Carbon (C): 8 atoms

Hydrogen (H): 8 atoms

Bromine (Br): 1 atom

Potassium (K): 1 atom

Oxygen (O): 1 atom

- Obtain the Atomic Weight of Each Element:
  - Atomic weight of Carbon (C) ≈ 12.01 g/mol [2]
  - Atomic weight of Hydrogen (H) ≈ 1.008 g/mol [3][4]
  - Atomic weight of Bromine (Br) ≈ 79.90 g/mol



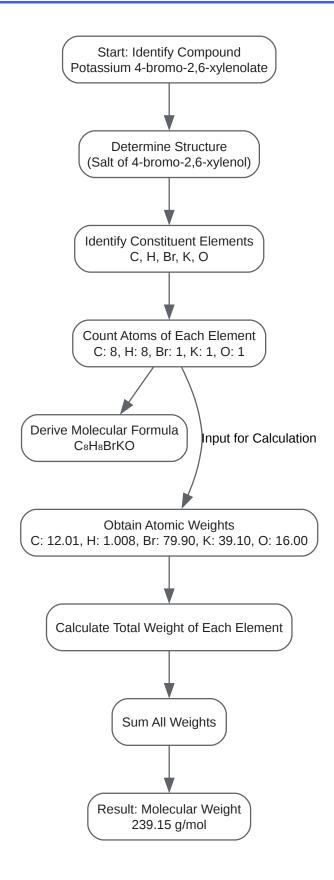
- Atomic weight of Potassium (K) ≈ 39.10 g/mol [5][6][7][8][9]
- Atomic weight of Oxygen (O) ≈ 16.00 g/mol [10][11][12]
- Calculate the Total Weight for Each Element:
  - Total weight of Carbon = 8 atoms × 12.01 g/mol = 96.08 g/mol
  - Total weight of Hydrogen = 8 atoms × 1.008 g/mol = 8.064 g/mol
  - Total weight of Bromine = 1 atom × 79.90 g/mol = 79.90 g/mol
  - Total weight of Potassium = 1 atom × 39.10 g/mol = 39.10 g/mol
  - Total weight of Oxygen = 1 atom × 16.00 g/mol = 16.00 g/mol
- Sum the Weights to Determine the Molecular Weight:
  - Molecular Weight = 96.08 + 8.064 + 79.90 + 39.10 + 16.00 = 239.144 g/mol

The calculated molecular weight of approximately 239.14 g/mol is in close agreement with the reported value of 239.15 g/mol .[1]

### Visualization of the Calculation Workflow

The logical workflow for determining the molecular formula and weight of **Potassium 4-bromo-2,6-xylenolate** is illustrated in the following diagram.





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Caption: Workflow for determining the molecular formula and weight.



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